

Technical Guide: 2-Chlorodecane (CAS No. 1002-56-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorodecane

Cat. No.: B13024903

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-chlorodecane**, a secondary alkyl halide. While specific research applications for this compound are not extensively documented in publicly available literature, this guide extrapolates its chemical behavior and potential utility based on the established principles of organic chemistry and the known reactivity of similar long-chain halogenated alkanes. The information presented herein is intended to support researchers in understanding its fundamental properties and to provide a basis for potential synthetic applications.

Core Chemical and Physical Properties

2-Chlorodecane is a chlorinated derivative of the ten-carbon alkane, decane. Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	1002-56-8	[1]
Molecular Formula	C ₁₀ H ₂₁ Cl	[1]
Molecular Weight	176.72 g/mol	[1]
Appearance	Colorless Liquid (presumed)	
Boiling Point	174 °C	
Melting Point	-30 °C	
Density	0.73 g/cm ³ at 25 °C	
Water Solubility	Insoluble (presumed)	[2]
Synonyms	2-Decyl chloride, (+/-)-2-Chlorodecane	[1]

Synthesis and Reactivity

As a secondary alkyl halide, **2-chlorodecane** can be synthesized from and participate in a variety of organic reactions. The following sections outline representative experimental protocols.

Illustrative Synthesis of 2-Chlorodecane from 2-Decanol

While a specific protocol for the synthesis of **2-chlorodecane** is not readily available, a common method for the preparation of alkyl chlorides from secondary alcohols involves the use of a chlorinating agent. The following is a representative protocol adapted from the synthesis of 1-chlorodecane.[3]

Reaction:

Experimental Protocol:

- **Reaction Setup:** In a fume hood, a 250 mL round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a gas outlet connected to a trap containing an aqueous

solution of sodium hydroxide is charged with 2-decanol (1 equivalent). Anhydrous diethyl ether is added as a solvent.

- **Addition of Reagent:** The flask is cooled in an ice bath, and thionyl chloride (SOCl_2 , 1.2 equivalents) is added dropwise with stirring over 30 minutes.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for 2 hours.
- **Work-up:** The reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The residue is carefully poured into ice-water and extracted with diethyl ether.
- **Purification:** The organic layer is washed with a saturated aqueous solution of sodium bicarbonate, then with brine, and dried over anhydrous magnesium sulfate. The solvent is removed by rotary evaporation, and the crude **2-chlorodecane** is purified by fractional distillation under reduced pressure.

Reactivity and Potential Applications

2-Chlorodecane is expected to undergo reactions typical of secondary alkyl halides, primarily nucleophilic substitution and elimination reactions.

2-Chlorodecane can react with a variety of nucleophiles to form new carbon-heteroatom or carbon-carbon bonds.^{[4][5][6][7]} As a secondary halide, it can proceed through either an $\text{S}_{\text{N}}1$ or $\text{S}_{\text{N}}2$ mechanism, depending on the reaction conditions.^{[4][5][6]}

Illustrative Protocol: Synthesis of an Ether via Williamson Ether Synthesis

- **Preparation of Alkoxide:** Sodium hydride (1.1 equivalents) is carefully added to a solution of a primary alcohol (e.g., ethanol, 1 equivalent) in anhydrous tetrahydrofuran (THF) under an inert atmosphere.
- **Reaction:** To the resulting sodium ethoxide solution, **2-chlorodecane** (1 equivalent) is added, and the mixture is heated to reflux until the reaction is complete (monitored by TLC or GC).

- **Work-up and Purification:** The reaction is quenched by the slow addition of water. The product is extracted with diethyl ether, and the organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated. The resulting ether can be purified by column chromatography.

2-Chlorodecane can be used to prepare a Grignard reagent, which is a powerful nucleophile for the formation of new carbon-carbon bonds.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Illustrative Protocol: Preparation of a Tertiary Alcohol

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask under an inert atmosphere, magnesium turnings (1.2 equivalents) are stirred in anhydrous diethyl ether. A solution of **2-chlorodecane** (1 equivalent) in anhydrous diethyl ether is added dropwise to initiate the reaction. The mixture is then refluxed for 1 hour to ensure complete formation of the Grignard reagent.
- **Reaction with a Ketone:** The Grignard solution is cooled in an ice bath, and a solution of a ketone (e.g., acetone, 1 equivalent) in anhydrous diethyl ether is added dropwise. The reaction mixture is stirred at room temperature for 2 hours.
- **Work-up and Purification:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The product is extracted with diethyl ether, and the organic layer is washed with brine, dried, and concentrated. The tertiary alcohol is then purified by column chromatography.

Safety and Handling

Detailed toxicological data for **2-chlorodecane** is not readily available. However, based on the safety information for its isomer, 1-chlorodecane, and general knowledge of alkyl halides, the following precautions should be taken:

- **Flammability:** May be a combustible liquid.[\[2\]](#) Keep away from heat, sparks, and open flames.
- **Irritation:** Expected to be a skin and eye irritant.[\[13\]](#)

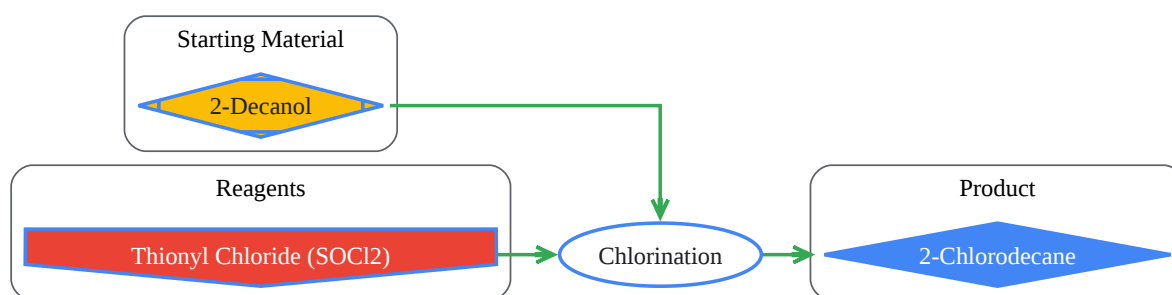
- **Toxicity:** May be harmful if swallowed or inhaled. The substance is considered very toxic to aquatic life with long-lasting effects.[13]
- **Handling:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Signaling Pathways and Biological Activity

There is no information in the searched literature to suggest that **2-chlorodecane** is involved in any specific biological signaling pathways. As a simple alkyl halide, it is not expected to have specific interactions with biological receptors or enzymes in the manner of a targeted drug molecule. Its biological effects are more likely to be related to general toxicity due to its alkylating nature or disruption of cell membranes.

Visualizations

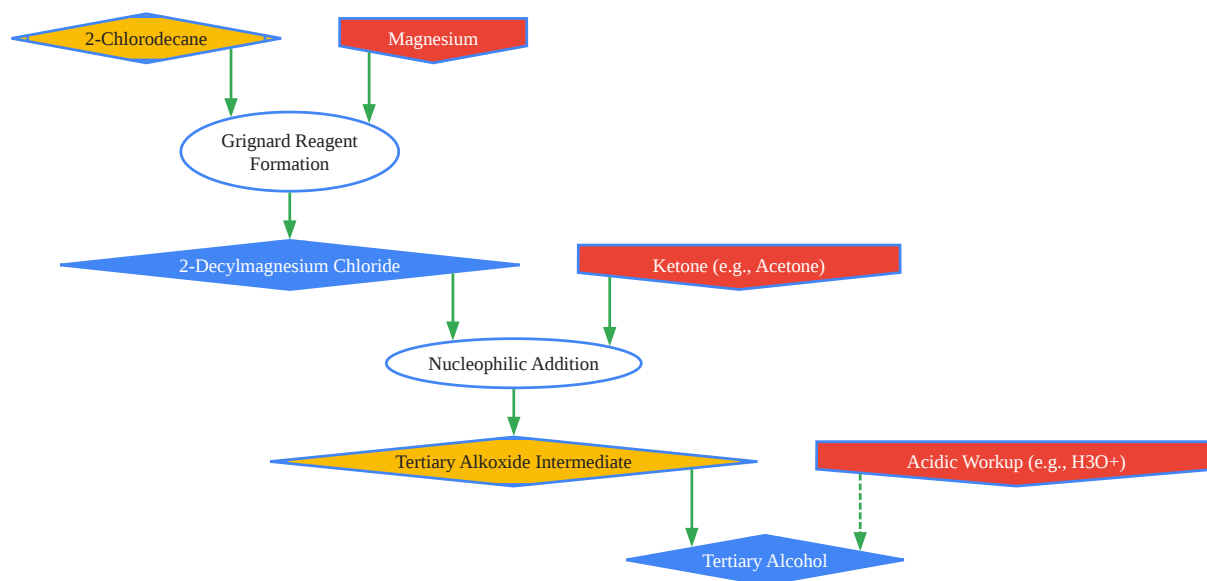
Synthetic Workflow for 2-Chlorodecane



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Chlorodecane** from 2-Decanol.

Grignard Reaction Workflow



[Click to download full resolution via product page](#)

Caption: Grignard Reaction of **2-Chlorodecane** with a Ketone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chlorodecane | C₁₀H₂₁Cl | CID 34266 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. fishersci.be [fishersci.be]
- 3. sciencemadness.org [sciencemadness.org]
- 4. CK12-Foundation [flexbooks.ck12.org]
- 5. people.chem.ucsb.edu [people.chem.ucsb.edu]
- 6. NUCLEOPHILIC SUBSTITUTION [research.cm.utexas.edu]
- 7. quora.com [quora.com]
- 8. Khan Academy [khanacademy.org]
- 9. Grignard reaction - Wikipedia [en.wikipedia.org]
- 10. Grignard Reaction - Common Conditions [commonorganicchemistry.com]
- 11. Grignard Reaction [organic-chemistry.org]
- 12. masterorganicchemistry.com [masterorganicchemistry.com]
- 13. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Technical Guide: 2-Chlorodecane (CAS No. 1002-56-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13024903#2-chlorodecane-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com